

Molecular structure and weight of C.I. Reactive Red 24:1.

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Compound of Interest

Compound Name: *Reactive red 24:1*

Cat. No.: *B1604529*

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In-Depth Technical Guide: C.I. Reactive Red 24:1

For Researchers, Scientists, and Drug Development Professionals

Introduction

C.I. **Reactive Red 24:1** is a synthetic monoazo dye characterized by its reactive group, which allows it to form covalent bonds with substrates. Primarily used in the textile industry for dyeing cellulosic fibers, its potential biological activities and toxicological profile are of increasing interest to the scientific community. This document provides a technical overview of its molecular structure, weight, and known biological interactions based on available scientific literature. It is important to note that, at present, research on C.I. **Reactive Red 24:1** is limited, particularly concerning its applications in drug development and its effects on specific cellular signaling pathways.

Molecular Structure and Properties

C.I. **Reactive Red 24:1** is a complex aromatic molecule. Its chemical identity and physical properties are summarized below.

Property	Value	Reference
C.I. Name	Reactive Red 24:1	
C.I. Number	18208:1	
CAS Number	72829-25-5	
Molecular Formula	C27H19ClN7Na3O10S3	
Molecular Weight	802.10 g/mol	
Chemical Class	Monoazo Dye	

Toxicological Data

The toxicological profile of C.I. **Reactive Red 24:1** has been evaluated in a limited number of in vitro studies. The primary focus of this research has been on its cytotoxic effects on human cell lines.

Cell Line	Assay	Endpoint	Result	Reference
Human Keratinocytes (HaCaT)	Cytotoxicity	IC50	155 µg/ml	[1]
Human Keratinocytes (HaCaT)	Cytotoxicity	IC20	28 µg/ml	[1]

These findings indicate that C.I. **Reactive Red 24:1** can induce cytotoxic effects in human skin cells. The IC50 value represents the concentration at which 50% of the cell population is inhibited, while the IC20 value indicates the concentration causing a 20% inhibition.

Experimental Protocols

The following is a generalized methodology for assessing the in vitro cytotoxicity of C.I. **Reactive Red 24:1** based on published studies.

Objective: To determine the cytotoxic potential of C.I. **Reactive Red 24:1** on a human cell line.

Materials:

- Human keratinocyte cell line (e.g., HaCaT)
- Appropriate cell culture medium and supplements
- C.I. **Reactive Red 24:1**
- Sterile, tissue culture-treated plates (e.g., 96-well)
- Assay for cell viability (e.g., protein content measurement, MTT assay)
- Plate reader

Procedure:

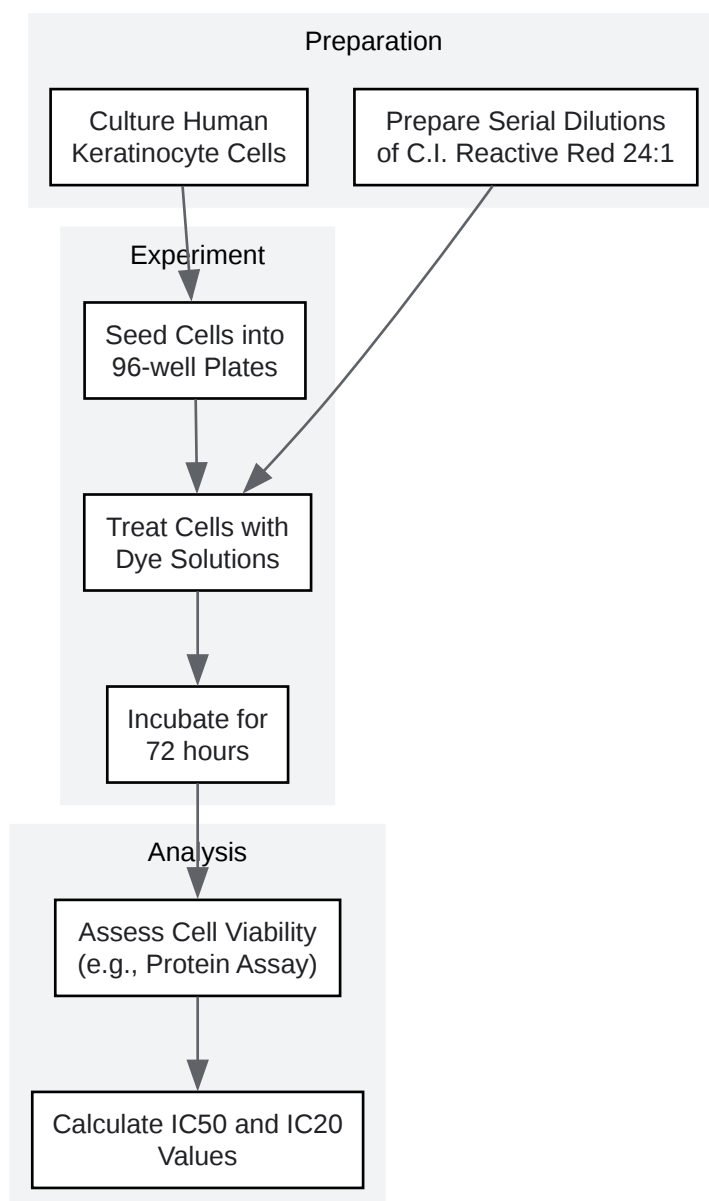
- Cell Culture: Human keratinocyte cells are cultured under standard conditions (e.g., 37°C, 5% CO₂) in a suitable growth medium.
- Cell Seeding: Cells are harvested and seeded into 96-well plates at a predetermined density and allowed to adhere overnight.
- Preparation of Dye Solutions: A stock solution of C.I. **Reactive Red 24:1** is prepared in a suitable solvent and serially diluted to obtain a range of test concentrations.
- Cell Treatment: The culture medium is replaced with a medium containing the various concentrations of C.I. **Reactive Red 24:1**. Control wells should contain the medium with the solvent used for the dye.
- Incubation: The treated cells are incubated for a specified period (e.g., 72 hours).
- Viability Assessment: After incubation, cell viability is assessed using a standard method. For instance, if using a protein content assay, the cells are lysed, and the total protein content is measured, which is proportional to the number of viable cells.

- **Data Analysis:** The results are expressed as a percentage of the control. The IC₅₀ and IC₂₀ values are calculated from the dose-response curve.

Logical Workflow for Cytotoxicity Assessment

The following diagram illustrates the general workflow for assessing the in vitro cytotoxicity of a compound like C.I. **Reactive Red 24:1**.

Workflow for In Vitro Cytotoxicity Testing of C.I. Reactive Red 24:1



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References

- 1. scispace.com [scispace.com]
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